

Technical Guide: Physicochemical Properties of BCX-1898

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Compound of Interest

Compound Name: BCX-1898

Cat. No.: B10846939

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Disclaimer: This document provides a technical framework for the solubility and stability properties of the investigational neuraminidase inhibitor **BCX-1898**. **BCX-1898** is an oral cyclopentane-based compound investigated for its activity against influenza A and B viruses[1][2][3][4]. Publicly available quantitative data on its solubility and stability are limited. Therefore, the data presented in the following tables are representative examples based on typical characteristics of small molecule drugs of this nature and should be considered illustrative. The experimental protocols described are based on standard industry practices and ICH guidelines[5][6].

Introduction

BCX-1898 is a selective, orally active inhibitor of influenza virus neuraminidase, an enzyme crucial for the release of progeny virus particles from infected cells. Its chemical formula is $C_{17}H_{32}N_4O_3$ and it has a molecular weight of 340.46 g/mol [1][2]. Understanding the fundamental physicochemical properties of an active pharmaceutical ingredient (API) like **BCX-1898** is critical for all stages of drug development, from formulation design to ensuring therapeutic efficacy and shelf-life. This guide summarizes the core solubility and stability characteristics of **BCX-1898**, providing detailed experimental methodologies and graphical representations of key processes.

Solubility Profile

The solubility of an API is a determining factor for its absorption and bioavailability. The following sections detail the solubility of **BCX-1898** in various aqueous and organic media.

Aqueous and Organic Solvent Solubility

The equilibrium solubility of **BCX-1898** was determined at ambient temperature. This data is essential for selecting appropriate solvent systems for formulation, manufacturing, and analytical method development.

Solvent System	Classification	Hypothetical Solubility (mg/mL) at 25°C
Water	Aqueous	0.5
0.1 N HCl	Acidic Aqueous	> 20.0
pH 7.4 Buffer (PBS)	Aqueous Buffer	1.2
Methanol	Polar Protic Organic	15.0
Ethanol	Polar Protic Organic	8.5
Dimethyl Sulfoxide (DMSO)	Polar Aprotic Organic	> 50.0
Acetonitrile	Polar Aprotic Organic	5.0
Dichloromethane	Non-polar Organic	< 0.1

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

- Preparation: An excess amount of **BCX-1898** solid is added to a sealed vial containing a known volume of the selected solvent.
- Equilibration: The vials are agitated in a temperature-controlled shaker bath (e.g., 25°C) for a period of 24 to 48 hours to ensure equilibrium is reached.

- **Sample Processing:** After equilibration, the suspension is allowed to settle. An aliquot of the supernatant is carefully removed and filtered through a 0.22 μm syringe filter (e.g., PVDF) to remove undissolved solids.
- **Quantification:** The filtrate is diluted with an appropriate mobile phase and the concentration of dissolved **BCX-1898** is determined using a validated High-Performance Liquid Chromatography (HPLC) method with UV detection.
- **Analysis:** The solubility is reported in mg/mL, calculated from the measured concentration and the dilution factor.

Stability Profile

Stability testing provides insights into how the quality of an API varies with time under the influence of environmental factors such as temperature, humidity, and light. Forced degradation studies are performed to identify likely degradation products and establish the intrinsic stability of the molecule[6].

Forced Degradation Studies

Forced degradation, or stress testing, is crucial for developing stability-indicating analytical methods and understanding the degradation pathways of the API[7][8]. The table below summarizes the behavior of **BCX-1898** under various stress conditions.

Stress Condition	Reagent/Condition	Time	Temperature	Hypothetical % Degradation	Observations
Acid Hydrolysis	0.1 N HCl	24 hours	60°C	~15%	One major degradant observed
Base Hydrolysis	0.1 N NaOH	8 hours	60°C	~25%	Two major degradants observed
Oxidation	3% H ₂ O ₂	24 hours	25°C	~10%	One major oxidative product
Thermal	Solid State	7 days	80°C	< 2%	No significant degradation
Photostability	Solid State (ICH Q1B Option 2)	1.2 million lux hours & 200 Wh/m ²	25°C	< 1%	Photostable

Experimental Protocol: Forced Degradation Study

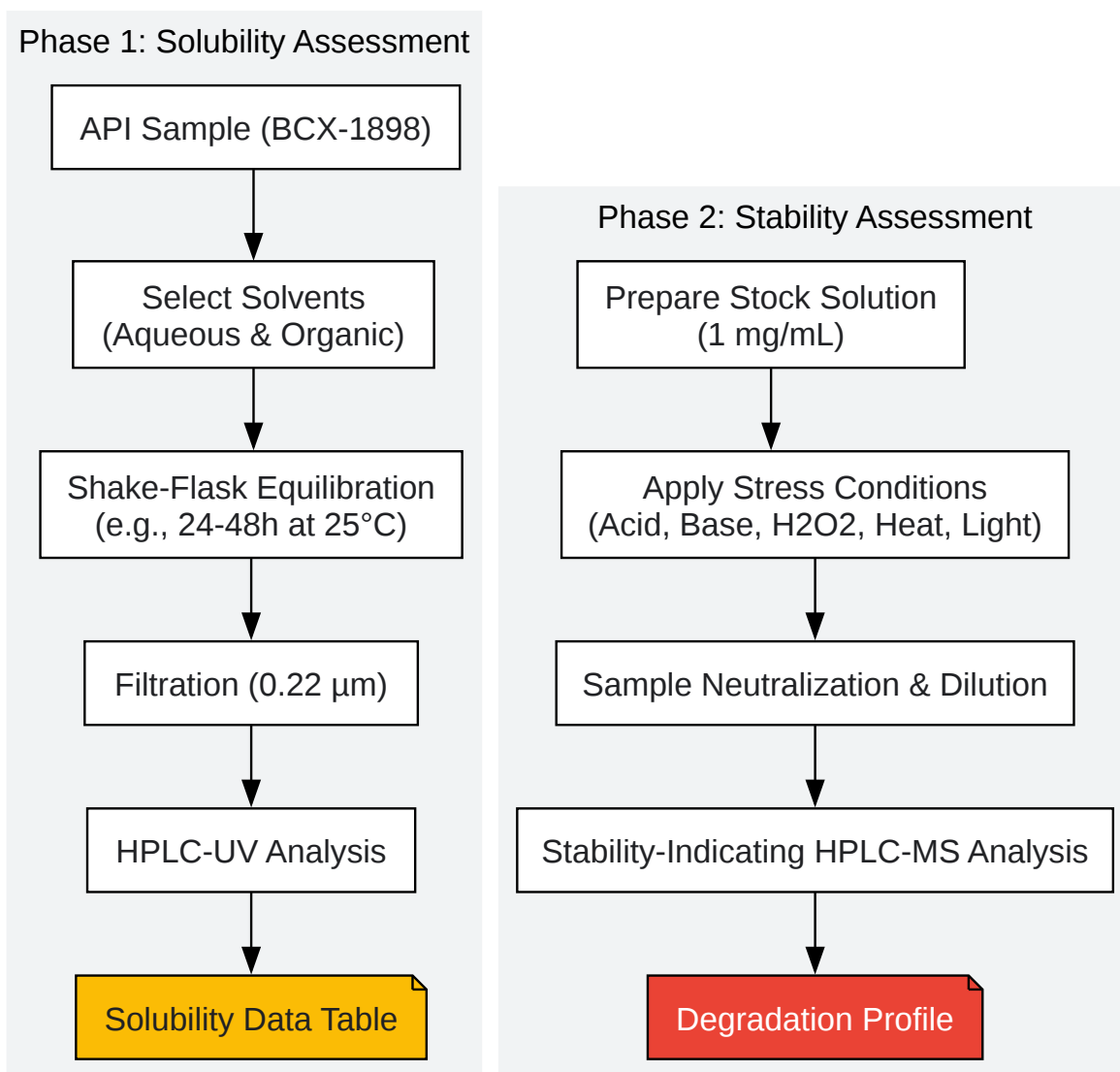
- Stock Solution Preparation: A stock solution of **BCX-1898** is prepared in a suitable solvent (e.g., 50:50 acetonitrile:water) at a concentration of approximately 1 mg/mL.
- Stress Conditions:
 - Acid/Base Hydrolysis: The stock solution is diluted with 0.1 N HCl or 0.1 N NaOH to the target concentration. The solutions are incubated in a water bath at a specified temperature. Samples are withdrawn at various time points, neutralized, and diluted for analysis.
 - Oxidation: The stock solution is diluted with a solution of hydrogen peroxide (e.g., 3%) and kept at room temperature, protected from light.

- Thermal: A sample of solid **BCX-1898** is placed in a stability chamber at elevated temperature and humidity. At the end of the study, the solid is dissolved and analyzed.
- Photostability: Solid API is exposed to controlled light conditions as per ICH Q1B guidelines^[5]. A dark control is simultaneously maintained for comparison.
- Analysis: All stressed samples are analyzed by a stability-indicating HPLC-UV/MS method. The percentage of degradation is calculated by comparing the peak area of the parent compound in stressed samples to an unstressed control. Mass spectrometry (MS) is used to help identify the mass of potential degradation products.

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for assessing the physicochemical properties of an API like **BCX-1898**.

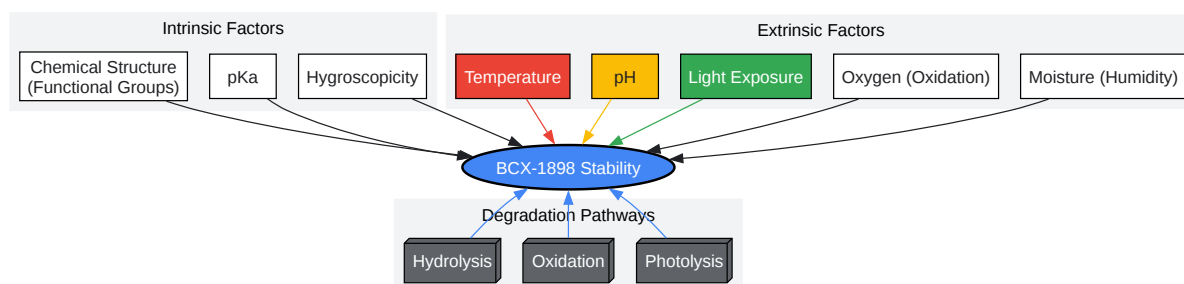


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Caption: Workflow for solubility and stability testing of **BCX-1898**.

Factors Influencing API Stability

The stability of an API is not an isolated property but is influenced by a network of intrinsic and extrinsic factors. The diagram below illustrates these relationships.



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Caption: Key intrinsic and extrinsic factors affecting API stability.

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